

physical and chemical properties of methyl 3-(thiophen-3-yl)acrylate

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Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

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An In-depth Technical Guide to Methyl 3-(thiophen-3-yl)acrylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 3-(thiophen-3-yl)acrylate is a substituted acrylate ester containing a thiophene heterocycle. This document provides a comprehensive overview of its known physical and chemical properties, detailed synthetic protocols, and spectral characterization data. Due to its structural motifs, this compound is of interest to researchers in materials science and drug discovery. This guide collates available data to serve as a foundational resource for professionals working with or considering this molecule for their research endeavors.

Chemical Structure and Properties

Methyl 3-(thiophen-3-yl)acrylate possesses a central acrylic acid methyl ester core with a thiophene ring attached at the beta position. The presence of the electron-rich thiophene ring and the electron-withdrawing acrylate group imparts specific reactivity to the molecule. The trans or (E)-isomer is generally the more stable and commonly synthesized form.

Table 1: Physical and Chemical Properties of (E)-Methyl 3-(thiophen-3-yl)acrylate

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₂ S	N/A
Molecular Weight	168.21 g/mol	[1]
Appearance	White solid	[2]
Melting Point	48-49 °C	[2]
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A
CAS Number	135835-43-7	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the unambiguous identification and characterization of methyl 3-(thiophen-3-yl)acrylate.

Table 2: Spectroscopic Data for (E)-Methyl 3-(thiophen-3-yl)acrylate

Technique	Data	Reference
¹ H NMR	(400 MHz, CDCl ₃) δ (ppm): 7.50 (d, J = 1.6 Hz, 1H), 7.29-7.34 (m, 2H), 6.27 (d, J = 16.0 Hz, 1H), 3.80 (s, 3H, OMe)	[2]
¹³ C NMR	Data not available for the 3-isomer. For comparison, the reported ¹³ C NMR data for the isomeric (E)-methyl 3-(thiophen-2-yl)acrylate is available.	[3]
Infrared (IR)	Data not available	N/A
Mass Spectrometry (MS)	Data not available	N/A

Synthesis of Methyl 3-(thiophen-3-yl)acrylate

Several synthetic routes can be employed for the preparation of methyl 3-(thiophen-3-yl)acrylate. The choice of method may depend on the availability of starting materials, desired scale, and stereochemical outcome. Below are detailed experimental protocols for common synthetic strategies.

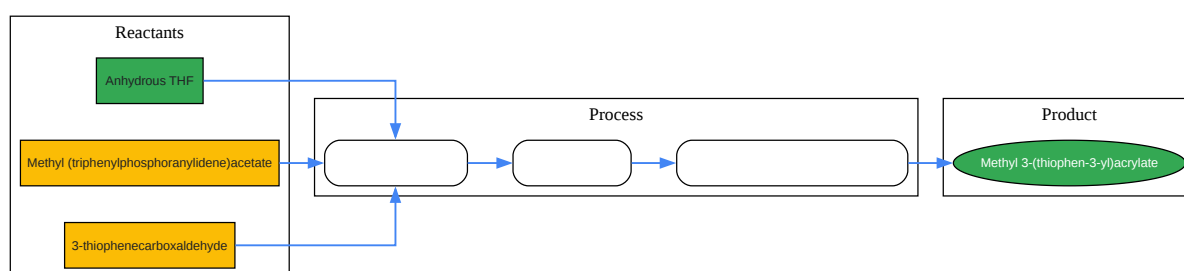
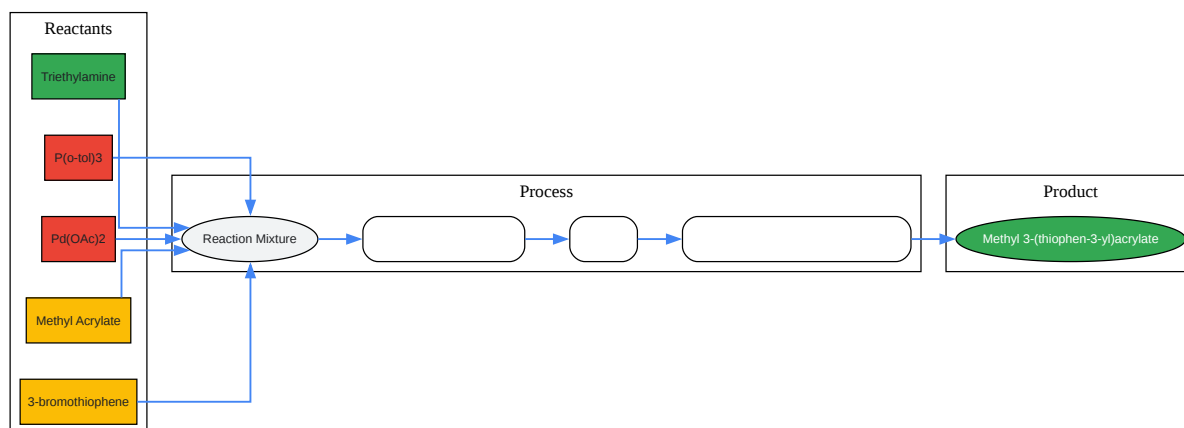
Palladium-Catalyzed Heck Reaction

The Heck reaction provides a reliable method for the formation of the carbon-carbon double bond by coupling an aryl halide with an alkene.^[4]

Experimental Protocol:

- **Reaction Setup:** To a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 3-bromothiophene (1.0 eq), methyl acrylate (1.5 eq), palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 eq), and tri(o-tolyl)phosphine ($\text{P}(\text{o-tol})_3$, 0.04 eq).
- **Solvent and Base:** Add anhydrous triethylamine (Et_3N , 2.0 eq) as both the base and solvent.
- **Reaction Conditions:** Heat the reaction mixture to reflux (approximately 90-100 °C) under an inert atmosphere (e.g., nitrogen or argon) for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash sequentially with 1 M HCl, saturated aqueous NaHCO_3 , and brine.
- **Purification:** Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford (E)-methyl 3-(thiophen-3-yl)acrylate.

DOT Diagram: Heck Reaction Workflow



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